

Grain Yield Response & Efficacy Comparison

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Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

Cat. No.: S638527

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The table below summarizes data from a field experiment comparing **MaisTer OD (foramsulfuron + iodosulfuron)** with other herbicides, using weed-free and weedy controls as benchmarks [1].

Herbicide Treatment	Application Rate (per ha)	Grain Yield (t ha ⁻¹)	Weed Biomass Reduction vs. Control	Key Weed Species Controlled
Weed Free Control	-	9.41	100%	(Baseline)
MaisTer OD	1.5 L	8.68	47-81%*	Redroot pigweed, Lambsquarters, Bindweed, Purple nutsedge, Foxtail millet
Ultima	2 L	8.21	Not Specified	Not Specified
Cruz	2 L	6.35	Not Specified	Not Specified
Acetochlor	5 L	5.66	Not Specified	Not Specified
2,4-D + MCPA	2 L	5.54	Not Specified	Not Specified
Weedy Control	-	4.8-5.0	0%	(Baseline)

*The biomass reduction percentage range reflects the combined effect on the different weed species listed [1].

Detailed Experimental Protocol

The data in the table above was generated under the following experimental conditions, which are crucial for assessing the validity and applicability of the results [1].

- **Experimental Design:** The study was conducted in a **Randomized Complete Block Design (RCBD)** with three replications during the 2015 growing season in Fars province, Iran.
- **Treatments & Measurements:** The experiment tested multiple herbicides at various doses. Weed density and biomass were measured by harvesting weeds from three fixed 1 m² quadrats per plot. The weeds were then oven-dried and weighed. Grain yield and yield components (e.g., ear length, grains per ear, 1000-grain weight) were also recorded.
- **Data Analysis:** Mean comparisons were performed using **Duncan's multiple range test** at a significance level of **P < 0.05** following analysis with SAS software.

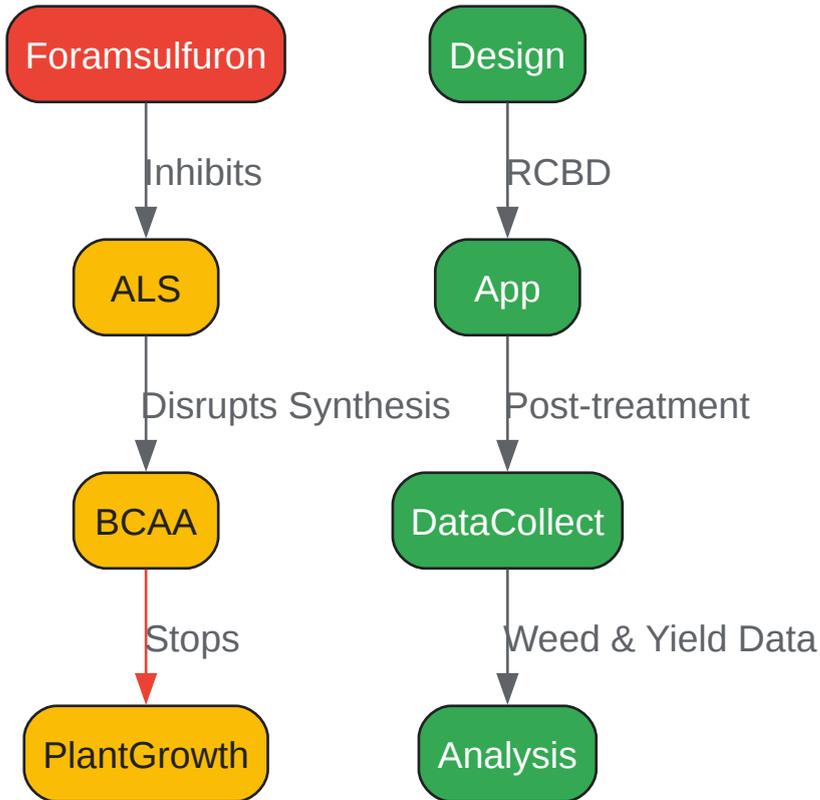
Advanced Methodological Considerations

A more recent study on a different sulfonylurea herbicide, nicosulfuron, highlights advanced methodologies that can be applied to research on **foramsulfuron** [2].

- **Split-Dose Application System:** Applying herbicides in **two split applications** at reduced doses, timed according to new weed flushes, can control secondary weed infestations and enhance efficacy, potentially comparable to a single full-dose application [2].
- **Use of Adjuvants:** The efficacy of sulfonylurea herbicides can be significantly enhanced with **multi-component adjuvants**. These adjuvants improve properties like droplet retention, foliar penetration, and stability of the spray solution [2].
- **Nutrient-Herbicide Interaction:** Combining herbicides like nicosulfuron with **zinc sulfate** has been shown to improve weed control efficacy. Zinc is a critical micronutrient for maize, and its supplementation can support plant health and resilience [2].

Pathways and Workflow Visualization

The following diagram illustrates the core mechanism of action of **foramsulfuron** and the key experimental workflow for evaluating its performance.



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Important Limitations and Notes

- **Data Recency:** The primary comparative data for MaisTer OD is from a **2015 study** [1]. While the methodological insights from [2] are more recent (2025), they focus on nicosulfuron, not **foramsulfuron**.
- **Specificity of Results:** The findings are from a single geographic location (Iran) and specific soil and climate conditions, which may limit direct extrapolation to other regions [1].
- **Focus on Broadleaves:** The 2015 study emphasized MaisTer OD's performance on broadleaf weeds; its efficacy against grasses was less documented [1].

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References

1. Evaluation of Foramsulfuron + Idosulfuron (MaisTer OD) ... [jpp.um.ac.ir]

2. Effect of Doses, Application Dates, Adjuvants and Zinc ... [mdpi.com]

To cite this document: Smolecule. [Grain Yield Response & Efficacy Comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b638527#foramsulfuron-grain-yield-response-maize>]

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